

An In-depth Technical Guide to the Molecular Structure of Trifluridine- ^{13}C , $^{15}\text{N}_2$

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Compound of Interest

Compound Name: Trifluridine- ^{13}C , $^{15}\text{N}_2$

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of Trifluridine- ^{13}C , $^{15}\text{N}_2$. This isotopically labeled compound is a crucial tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies.

Molecular Structure and Properties

Trifluridine- ^{13}C , $^{15}\text{N}_2$ is a stable isotope-labeled version of Trifluridine, an antiviral and antineoplastic drug. The labeling involves the incorporation of one carbon-13 (^{13}C) and two nitrogen-15 (^{15}N) isotopes into the pyrimidine ring of the molecule. This labeling makes it an ideal internal standard for quantitative bioanalytical assays using mass spectrometry.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The molecular structure of Trifluridine- ^{13}C , $^{15}\text{N}_2$ is depicted below. The carbon atom at position 2 of the pyrimidine ring is replaced with ^{13}C , and the nitrogen atoms at positions 1 and 3 are replaced with ^{15}N .

Caption: Molecular structure of Trifluridine- ^{13}C , $^{15}\text{N}_2$.

Quantitative Data

The key quantitative data for Trifluridine- ^{13}C , $^{15}\text{N}_2$ are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$\text{C}_9^{13}\text{CH}_{11}\text{F}_3^{15}\text{N}_2\text{O}_5$	[4][5]
Molecular Weight	299.18 g/mol	[4][5]
Exact Mass	299.06 g/mol	[5]
CAS Number	2086328-10-9	[4][5]
Isotopic Purity	^{13}C : $\geq 99\%$, ^{15}N : $\geq 98\%$	[4]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO and water	
Melting Point	190-193 °C (unlabeled)	
SMILES	<chem>O=[13C]1--INVALID-LINK-- [C@H]2O--INVALID-LINK-- C2">C@HCO</chem>	
InChI	InChI=1S/C10H11F3N2O5/c11-10(12,13)4-2-15(9(19)14-8(4)18)7-1-5(17)6(3-16)20-7/h2,5-7,16-17H,1,3H2,(H,14,18,19)/t5-,6+,7+/m0/s1/i9+1,14+1,15+1	[5]

Experimental Protocols

Synthesis

A detailed, publicly available experimental protocol for the synthesis of Trifluridine- ^{13}C , $^{15}\text{N}_2$ is not readily found in the scientific literature. However, based on established methods for the synthesis of isotopically labeled pyrimidine nucleosides, a plausible synthetic route can be proposed. This typically involves the condensation of a labeled nucleobase with a protected sugar moiety.

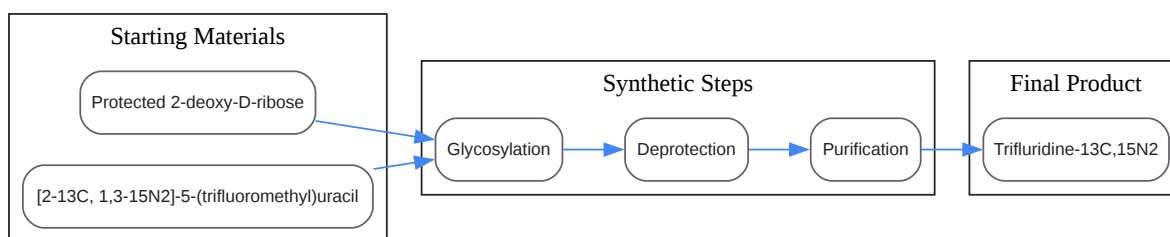
The likely starting materials would be:

- [2-¹³C, 1,3-¹⁵N₂]-5-(trifluoromethyl)uracil: The isotopically labeled pyrimidine base.
- A protected 2-deoxy-D-ribose derivative: Such as 1-chloro-3,5-di-O-p-toluoyl-2-deoxy-α-D-ribofuranose.

The general steps would involve:

- Glycosylation: The condensation of the silylated labeled uracil derivative with the protected deoxyribose derivative, often catalyzed by a Lewis acid.
- Deprotection: Removal of the protecting groups from the sugar moiety to yield the final product.
- Purification: Purification of the final compound using techniques such as column chromatography and recrystallization.

A simplified workflow for this proposed synthesis is illustrated below.



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